

Doxycycline hyclate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Doxycycline hyclate

Cat. No.: B607190

[Get Quote](#)

An In-depth Technical Guide to **Doxycycline Hyclate**: Chemical Structure and Properties

Introduction

Doxycycline hyclate is a broad-spectrum tetracycline antibiotic synthetically derived from oxytetracycline.[1][2] As a second-generation tetracycline, it exhibits a favorable toxicity profile compared to its predecessors and is widely used in the treatment of a variety of infections caused by gram-positive and gram-negative bacteria.[1] Its applications include treating acne, respiratory tract infections, sexually transmitted infections, and malaria prophylaxis.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mechanism of action of **doxycycline hyclate**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

Doxycycline hyclate is the hydrochloride hemiethanolate hemihydrate salt of doxycycline.[5] This salt form enhances its solubility in water compared to doxycycline monohydrate, which is a primary reason for its frequent use in pharmaceutical formulations.[2][5] The molecule has a high degree of lipid solubility and a low affinity for calcium binding.[2][6]

The chemical structure of **doxycycline hyclate** is characterized by a four-ring tetracyclic backbone with multiple chiral centers, making it a specific stereoisomer.[7]

Caption: Chemical structure of doxycycline with its hyclate salt components.

Physicochemical Data

The key physicochemical properties of **doxycycline hyclate** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_{22}H_{24}N_2O_8 \cdot HCl \cdot 0.5H_2O \cdot 0.5C_2H_6O$ or $(C_{22}H_{24}N_2O_8 \cdot HCl)_2 \cdot C_2H_6O \cdot H_2O$	[2]
Molecular Weight	512.94 g/mol or 1025.89 g/mol	[2][5]
Appearance	Yellow, hygroscopic crystalline powder	[6][8]
Melting Point	~201 °C 206-209 °C (decomposes)	[8][9]
pKa Values	3.02-3.5, 7.7-7.97, 9.15-9.5	[5][10]
Solubility	Freely soluble in water (50 mg/mL) and methanol. Sparingly soluble in ethanol. Insoluble in chloroform and ether. Soluble in DMSO.	[8][11]
UV Absorption (λ_{max})	215, 267, 272, 348, 351 nm	[12]
Optical Rotation	-100° to -110° (c=1 in 0.01N methanolic HCl)	[13]

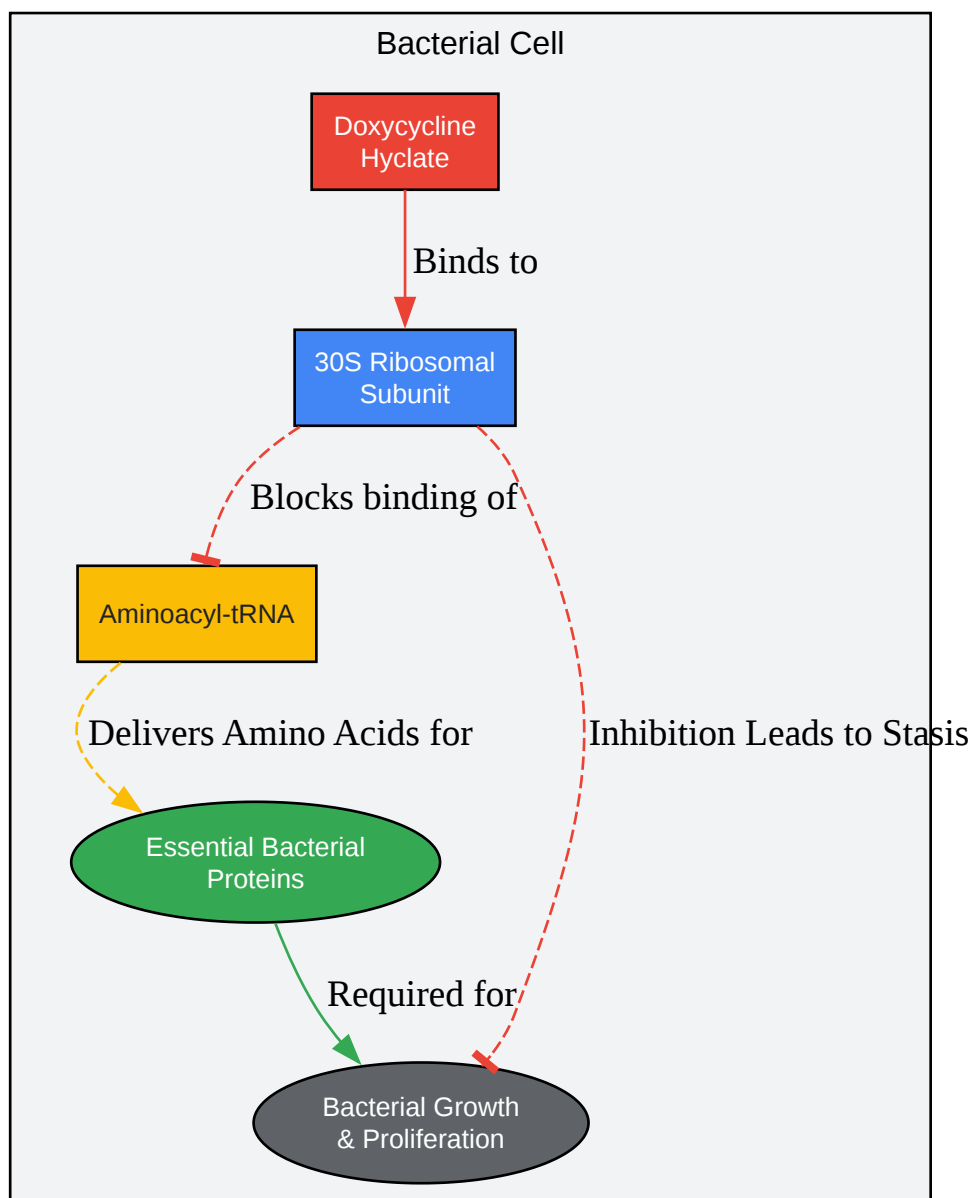
Mechanism of Action

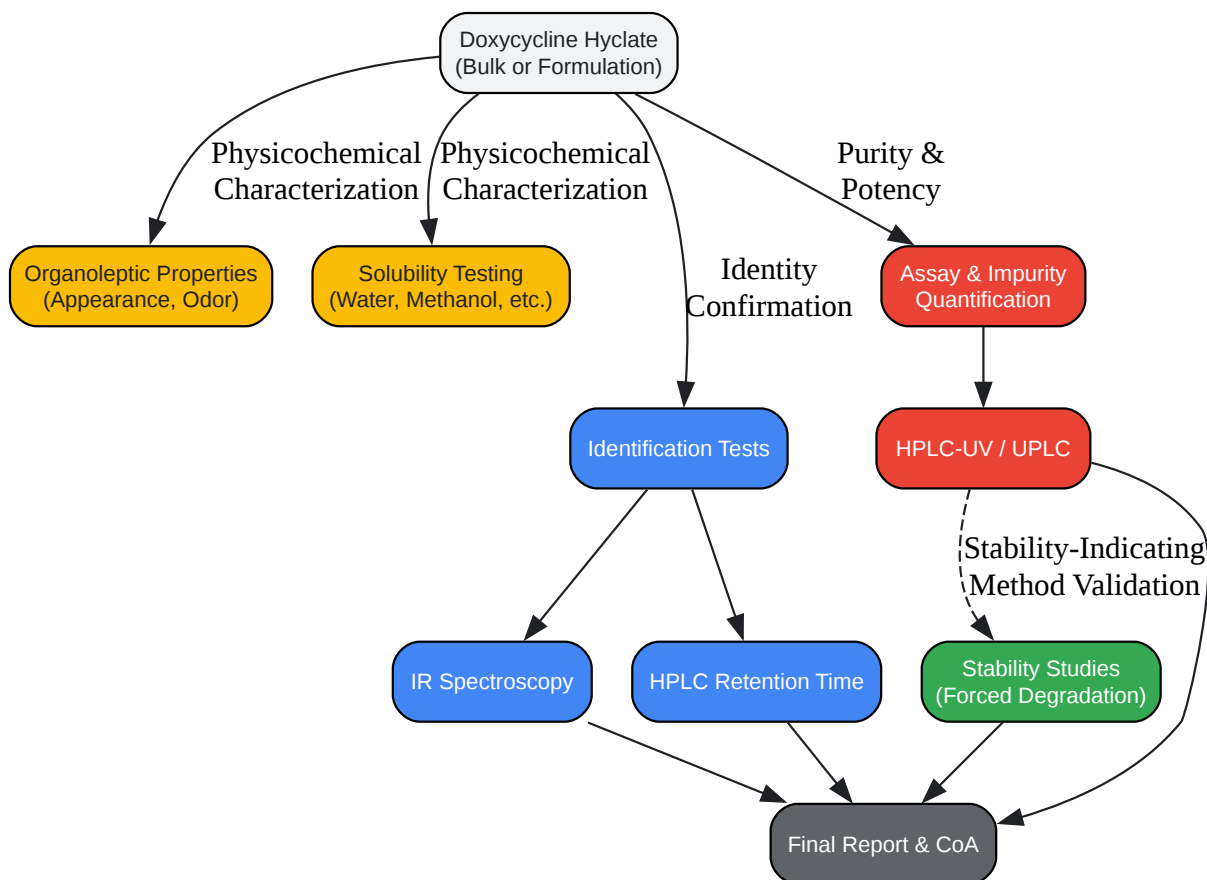
Doxycycline hyclate exerts its primary antimicrobial effect through the inhibition of bacterial protein synthesis.[4][6] This action is bacteriostatic, meaning it inhibits the growth and reproduction of bacteria rather than directly killing them, which allows the host's immune system to eliminate the pathogens.[4][14]

The mechanism involves the following key steps:

- Binding to the 30S Ribosomal Subunit: Doxycycline binds with high affinity and reversibly to the 30S ribosomal subunit of bacteria.[\[3\]](#)[\[6\]](#)[\[15\]](#)
- Blocking of Aminoacyl-tRNA: This binding physically obstructs the A site of the ribosome, preventing the association of aminoacyl-tRNA (aa-tRNA) with the mRNA-ribosome complex.[\[3\]](#)[\[4\]](#)
- Inhibition of Polypeptide Elongation: By blocking the incoming aa-tRNA, doxycycline effectively halts the addition of new amino acids to the growing polypeptide chain.[\[4\]](#)
- Cessation of Protein Synthesis: The disruption of the elongation phase leads to a cessation of the production of essential proteins required for bacterial function and survival.[\[3\]](#)

Beyond its antibacterial properties, doxycycline also inhibits matrix metalloproteinases (MMPs), such as MMP-8, at sub-antimicrobial doses.[\[9\]](#)[\[12\]](#)[\[16\]](#) This anti-inflammatory effect is utilized in the treatment of conditions like periodontitis and rosacea.[\[4\]](#)[\[17\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. DOXYCYCLINE HYCLATE [dailymed.nlm.nih.gov]
- 3. Doxycycline Hyclate - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 4. What is the mechanism of Doxycycline Hyclate? [synapse.patsnap.com]
- 5. academic.oup.com [academic.oup.com]
- 6. Doxycycline Hyclate Delayed Release: Package Insert / Prescribing Info / MOA [drugs.com]
- 7. Doxycycline hyclate [sitem.herts.ac.uk]
- 8. Doxycycline hyclate | 24390-14-5 [chemicalbook.com]
- 9. Doxycycline hyclate CAS#: 24390-14-5 [m.chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. 24390-14-5 Doxycycline hyclate, meet EP specifications AKSci I015 [aksci.com]
- 14. youtube.com [youtube.com]
- 15. Doxycycline Hyclate - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. selleckchem.com [selleckchem.com]
- 17. accessdata.fda.gov [accessdata.fda.gov]
- To cite this document: BenchChem. [Doxycycline hyclate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607190#doxycycline-hyclate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com